

Technical Safety Guide: 4-Benzhydrylaniline (CAS 603-38-3)

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Compound of Interest

Compound Name: 4-Benzhydrylaniline

CAS No.: 603-38-3

Cat. No.: B8264379

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Executive Summary: The Dual Nature of a Privileged Scaffold

4-Benzhydrylaniline (4-aminotriphenylmethane) serves as a critical pharmacophore in medicinal chemistry, particularly in the synthesis of monoamine transporter inhibitors and antihistamines.^[1] However, its utility is counterbalanced by a severe toxicity profile characteristic of lipophilic aniline derivatives.

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's hazards. It establishes a self-validating safety protocol designed to protect researchers from the compound's three primary threat vectors: acute systemic toxicity, specific organ damage (STOT-RE), and high aquatic persistence.

Chemical Identity & Physical Properties^{[1][2][3]}

Distinction Alert: Do not confuse with Benzhydrylamine (CAS 91-00-9), where the amine is on the central carbon.^[1] In **4-Benzhydrylaniline** (CAS 603-38-3), the amine is attached to one of the phenyl rings, conferring aromatic amine toxicity (methemoglobinemia potential).

Property	Data	Relevance to Safety
CAS Number	603-38-3	Unique identifier for inventory tracking.[1]
IUPAC Name	4-(Diphenylmethyl)aniline	Defines structural toxicity (Aniline core).[1]
Formula	C ₁₉ H ₁₇ N	Lipophilic nature facilitates skin absorption.[1]
Mol. Weight	259.35 g/mol	Heavy molecule, dusts settle but persist.[1]
Melting Point	50–53 °C (122–127 °F)	Low melting point; easily liquefies upon heating, increasing vapor risk.[1][2]
Boiling Point	302 °C (576 °F)	High boiling point; primary inhalation risk is dust/aerosol, not vapor at RT.[1][2]
Solubility	Insoluble in water; Soluble in DCM, EtOAc	Requires organic solvents for cleanup; bioaccumulates in lipid tissues.[1]

Hazard Architecture: Mechanistic Toxicology

The GHS classification for **4-Benzhydrylaniline** reveals a compound that is dangerous by all routes of exposure. The toxicity is driven by the metabolic activation of the aniline moiety.

GHS Hazard Classification Table[1]

Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	3	H301	Toxic if swallowed.[1] [3]
Acute Toxicity (Dermal)	3	H311	Toxic in contact with skin.[1][3]
Acute Toxicity (Inhalation)	3	H331	Toxic if inhaled.[1]
STOT - Repeated Exp.	2	H373	May cause damage to organs (Liver, Kidney, Spleen) through prolonged/repeated exposure.[1][2]
Aquatic Toxicity (Acute)	1	H400	Very toxic to aquatic life.[1]
Aquatic Toxicity (Chronic)	1	H410	Very toxic to aquatic life with long lasting effects.[1]

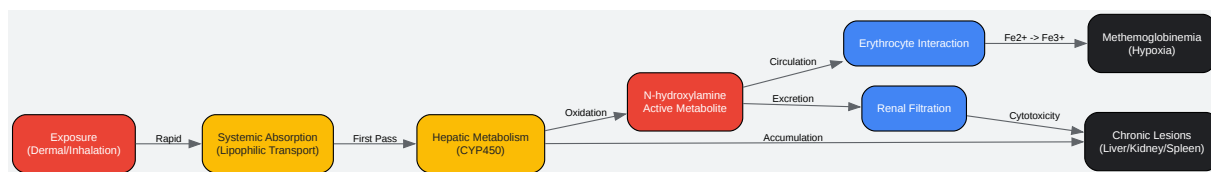
Deep Dive: The Mechanism of Action

The toxicity of **4-Benzhydrylaniline** is not merely caustic; it is metabolic.[1]

- **N-Hydroxylation:** Upon entry (inhalation/dermal), hepatic cytochrome P450 enzymes oxidize the amine group to N-phenylhydroxylamine.[1]
- **Methemoglobinemia:** This metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot transport oxygen.[1] This leads to "chemical asphyxiation." [1]
- **Organ Accumulation:** The bulky diphenylmethyl group increases lipophilicity ($\text{LogP} > 4$), facilitating transport across cell membranes and accumulation in the liver and kidneys, leading to the chronic organ damage cited in H373.

Visualization: Pathophysiology of Exposure

The following diagram illustrates the cascade from exposure to clinical toxicity.



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Caption: Figure 1.[1] Toxicokinetic pathway of **4-Benzhydrylaniline** showing metabolic activation and dual-target organ toxicity.

Self-Validating Safety Protocols

To ensure "Trustworthiness" in the lab, safety protocols must be verifiable. Do not assume protection; test it.

Engineering Controls: The Velocity Test

- Requirement: Handle only in a chemical fume hood.[1]
- Validation Step: Before opening the container, verify the hood's face velocity is between 0.3 m/s and 0.5 m/s (60–100 fpm).
- Why: The compound is a solid powder (mp ~50°C).[1] Static electricity can disperse micro-particles.[1] Low velocity fails to capture heavy dust; high velocity creates turbulence that pulls dust out of the hood.[1]

Personal Protective Equipment (PPE): The Permeation Logic

Standard nitrile exam gloves are insufficient for prolonged contact with lipophilic aromatics.

- Primary Barrier: Silver Shield® (Laminate) or Viton® gloves are recommended for spill cleanup.[1]
- Routine Handling: Double-gloving with High-Grade Nitrile (minimum 0.11 mm thickness).[1]
 - Outer Glove: Discard immediately upon any splash.[1]
 - Inner Glove: Acts as the fail-safe.[1]
- Respiratory: If weighing outside a hood (strongly discouraged) or if hood failure occurs, use a P3 (EN 143) or N100 (NIOSH) particulate respirator.[1] An organic vapor cartridge is secondary to the particulate filter for this solid.[1]

Decontamination Verification[1]

- Protocol: After cleaning a workspace, wipe the surface with a white ChemWipe dampened with ethanol.[1]
- Validation: Under UV light (254 nm or 365 nm), many aniline derivatives fluoresce or show dark absorption spots.[1] While not specific to this CAS, this serves as a quick visual check for gross contamination of aromatic residues.[1]

Emergency Response Workflow

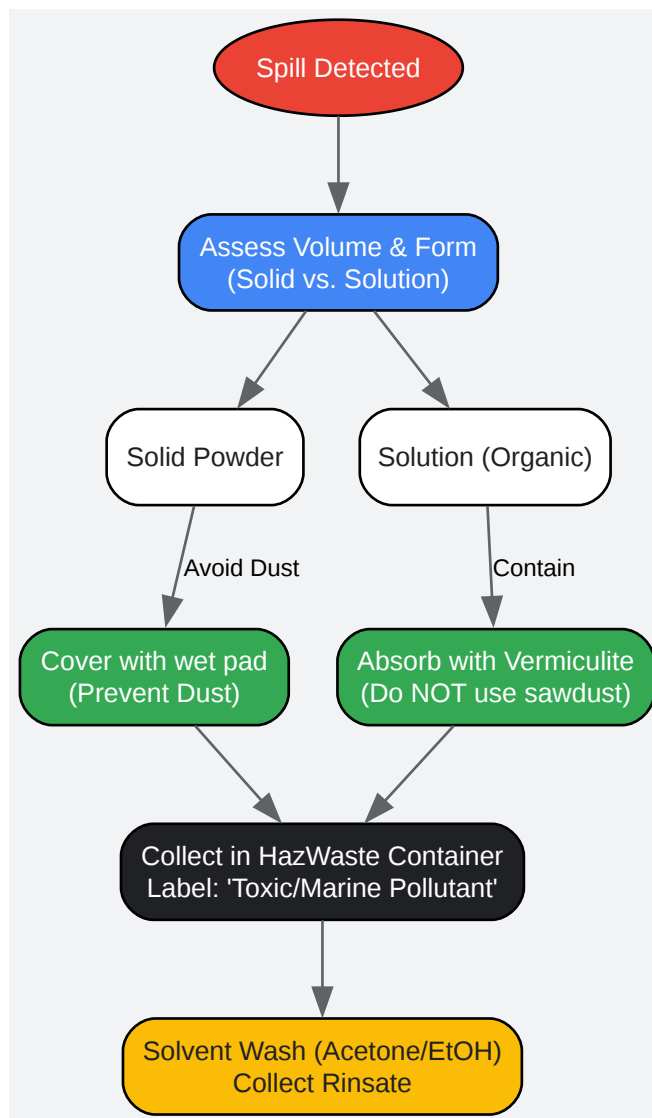
In the event of exposure, the "Toxic if swallowed/contact/inhaled" (H301+H311+H331) status demands immediate, aggressive intervention.[2][4]

First Aid Logic

- Inhalation: Remove to fresh air. Critical: If the victim has blue lips/fingernails (cyanosis), administer oxygen immediately. This indicates Methemoglobinemia.[1]
- Skin: Wash with soap and water for 15 minutes.[1][5] Do not use ethanol on skin; it enhances absorption of the lipophilic aniline.[1]
- Eye: Rinse for 15 minutes.[1]

Spill Management Diagram

This workflow prioritizes containment of the "Very toxic to aquatic life" (H410) hazard.



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Caption: Figure 2. Spill response decision matrix emphasizing dust suppression and aquatic protection.

Synthesis & Storage Considerations

Stability

4-Benzhydrylaniline is generally stable but sensitive to:

- Oxidation: Anilines darken upon exposure to light and air.[1]

- Storage: Store under inert gas (Argon/Nitrogen) in a cool, dry place. Desiccate to prevent hydrolysis or caking.[1]

Reaction Safety

When using this compound in synthesis (e.g., reductive amination or coupling):

- Acid Scavenging: Reactions often require bases.[1] Ensure the waste stream (aqueous layers) is treated as "Aquatic Toxic" (H410) and not flushed down the drain, even after extraction.
- Quenching: Quench reaction mixtures slowly. Exothermic spikes can volatilize the solvent, carrying the toxic aniline as an aerosol.

References

- MilliporeSigma. (2025).[1] Safety Data Sheet: 4-(Diphenylmethyl)aniline. Product No. 112763. Retrieved from .[1]
- PubChem. (2025).[1][6] Compound Summary: **4-Benzhydrylaniline** (CID 7036).[1] National Center for Biotechnology Information.[1] Retrieved from .[1] (Note: Differentiates structure from Benzhydrylamine).[1]
- European Chemicals Agency (ECHA). (2025).[1][6] C&L Inventory: 4-(diphenylmethyl)aniline. Retrieved from .[1]
- Fisher Scientific. (2025).[1] Safety Data Sheet: Aminodiphenylmethane derivatives. Retrieved from .[1] (Used for comparative hazard analysis of diphenylmethane class).[1]

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- 1. 二苯甲胺 97% | Sigma-Aldrich [sigmaaldrich.com]

- [2. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. archpdfs.lps.org](https://archpdfs.lps.org) [archpdfs.lps.org]
- [4. chemos.de](https://chemos.de) [chemos.de]
- [5. riccachemical.com](https://riccachemical.com) [riccachemical.com]
- [6. Benzhydrylamine | C13H13N | CID 7036 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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